

SC144 In Vitro Cytotoxicity Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: **SC144**

Cat. No.: **B2953520**

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Introduction

SC144 is a first-in-class, orally active small-molecule inhibitor of glycoprotein 130 (gp130), a crucial signal-transducing receptor for the interleukin-6 (IL-6) family of cytokines.^{[1][2][3]} By binding to gp130, **SC144** induces its phosphorylation and deglycosylation, which in turn abrogates the phosphorylation and nuclear translocation of STAT3 (Signal Transducer and Activator of Transcription 3).^{[1][2]} This disruption of the gp130/STAT3 signaling pathway ultimately leads to the inhibition of downstream gene expression, resulting in cell-cycle arrest, anti-angiogenesis, and apoptosis in cancer cells.^{[1][2]} **SC144** has demonstrated potent cytotoxicity against a variety of cancer cell lines, including those resistant to conventional chemotherapies.^{[2][4]} These application notes provide detailed protocols for assessing the in vitro cytotoxicity of **SC144** using common and reliable cell-based assays.

Data Presentation

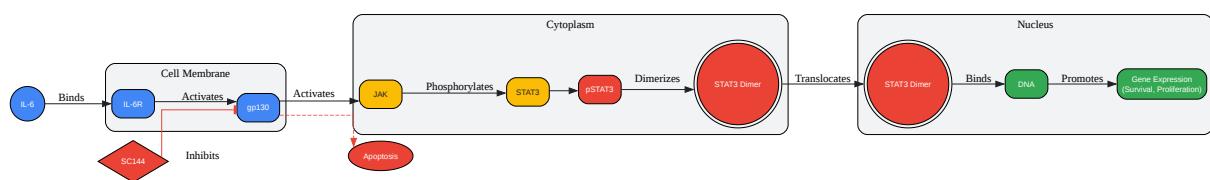
The cytotoxic effects of **SC144** have been quantified in various human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, are summarized below.

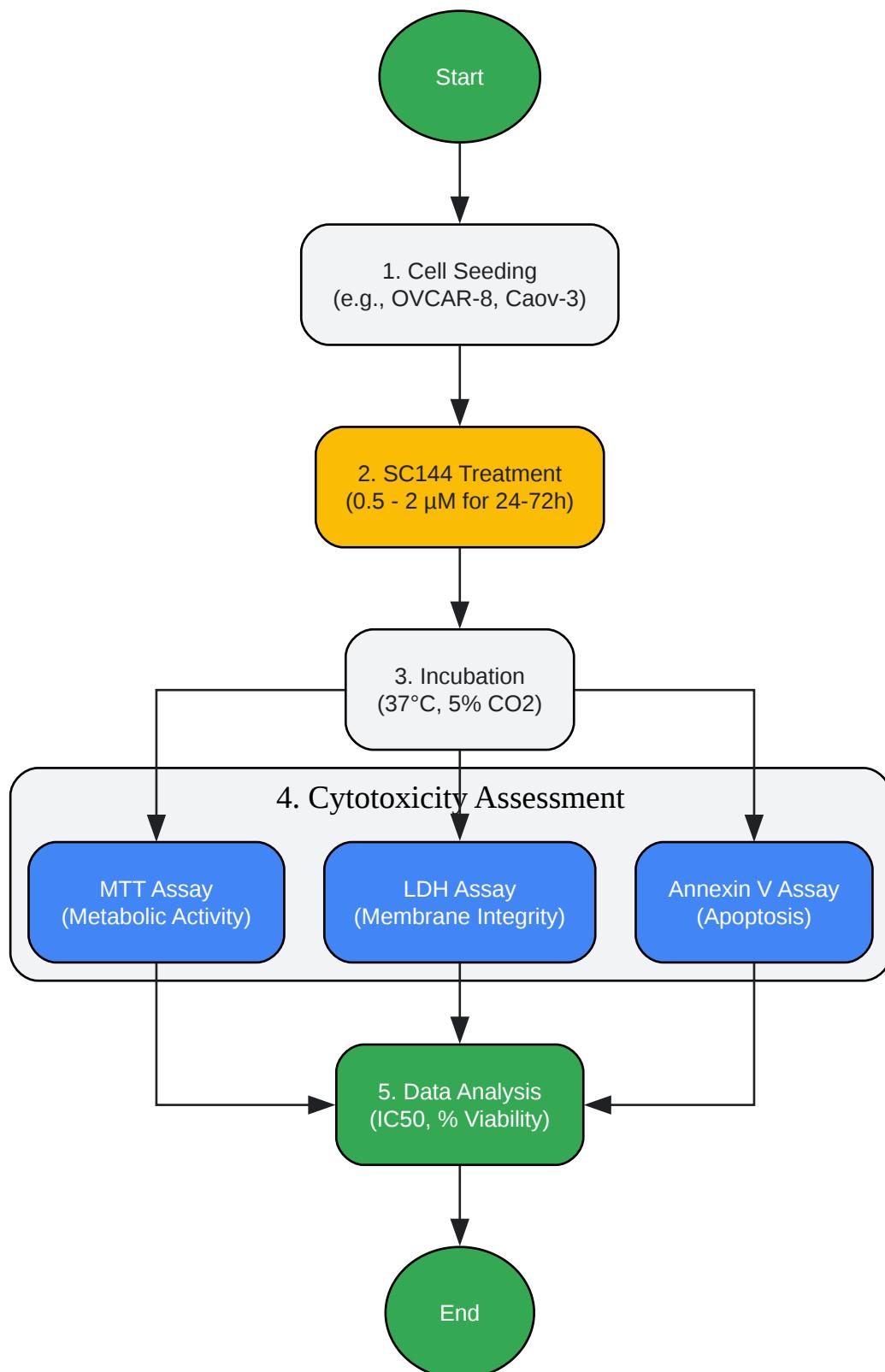
Cell Line	Cancer Type	IC50 (µM)
OVCAR-8	Ovarian Cancer	0.72
OVCAR-5	Ovarian Cancer	0.49
OVCAR-3	Ovarian Cancer	0.95
MDA-MB-468	Breast Cancer	0.7
MCF-7	Breast Cancer	1.7
MDA-MB-435	Breast Cancer	4.0
NCI/ADR-RES	Doxorubicin-Resistant Breast Cancer	Not specified, but showed excellent activity

Table 1: IC50 values of **SC144** in various human cancer cell lines as determined by MTT assay. Data indicates a dose-dependent cytotoxic effect.[\[1\]](#)[\[5\]](#)

Signaling Pathway

The mechanism of action of **SC144** involves the inhibition of the gp130 signaling pathway, which is often constitutively activated in cancer cells. The binding of IL-6 to its receptor (IL-6R) leads to the dimerization of gp130 and the activation of associated Janus kinases (JAKs). JAKs then phosphorylate STAT3, which dimerizes and translocates to the nucleus to regulate the transcription of genes involved in cell survival, proliferation, and angiogenesis. **SC144** disrupts this cascade by targeting gp130.





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